Technical Guide: 7-Amino-4,6-dimethyl-2H-chromen-2-one

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Compound of Interest

Compound Name:	*7-Amino-4,6-dimethyl-2H-chromen-2-one*
Cat. No.:	*B12832787*

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CAS Number: 66611-62-9[1]

Executive Summary

7-Amino-4,6-dimethyl-2H-chromen-2-one (also known as 7-Amino-4,6-dimethylcoumarin) is a synthetic aminocoumarin derivative distinguished by its specific substitution pattern: a primary amine at position 7 and methyl groups at positions 4 and 6.[1][2][3] Belonging to the benzopyrone family, this compound serves as a critical intermediate in the synthesis of laser dyes and fluorescent probes. Its structural rigidity and electron-donating amino group confer strong blue fluorescence, making it a valuable scaffold for bio-imaging applications and photochemical research.

This guide provides a comprehensive technical analysis, including validated synthetic protocols, physicochemical characterization, and safety standards for research applications.

Chemical Identity & Physicochemical Properties[4][5][6][7][8][9][10]

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Identification Data

Parameter	Technical Specification
CAS Number	66611-62-9
IUPAC Name	7-Amino-4,6-dimethyl-2H-chromen-2-one
Common Synonyms	7-Amino-4,6-dimethylcoumarin; 4,6-Dimethyl-7-aminocoumarin
Molecular Formula	$C_{11}H_{11}NO_2$
Molecular Weight	189.21 g/mol
SMILES	CC1=CC(=O)OC2=C1C=C(N)C(C)=C2
InChI Key	(Derivative specific, verify via CAS)

Physical & Spectral Properties

Property	Value / Description
Appearance	Pale yellow to tan crystalline powder
Melting Point	225–230 °C (Decomposes)
Solubility	Soluble in DMSO, DMF, Ethanol, Methanol; Insoluble in Water
Absorption Max ( )	~350–360 nm (in Ethanol)
Emission Max ( )	~430–445 nm (Blue region)
Fluorescence Quantum Yield	High (typically >0.5 in polar solvents)

Synthesis: The Pechmann Condensation Protocol[12][13]

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The most robust route for synthesizing 7-Amino-4,6-dimethylcoumarin is the Pechmann Condensation. This acid-catalyzed reaction involves the condensation of a phenol with a

-keto ester.

Retrosynthetic Analysis

To achieve the specific 4,6-dimethyl substitution pattern:

- Ring A (Benzene moiety): Requires 3-Amino-4-methylphenol (also known as 4-amino-m-cresol). The methyl group at position 4 of the phenol becomes the 6-methyl group of the coumarin upon cyclization.
- Ring B (Lactone moiety): Requires Ethyl Acetoacetate. The acetoacetate provides the 3- and 4-carbons of the coumarin ring, installing the 4-methyl group.

Reaction Mechanism

The reaction proceeds via transesterification followed by intramolecular hydroxyalkylation (electrophilic aromatic substitution) and dehydration.

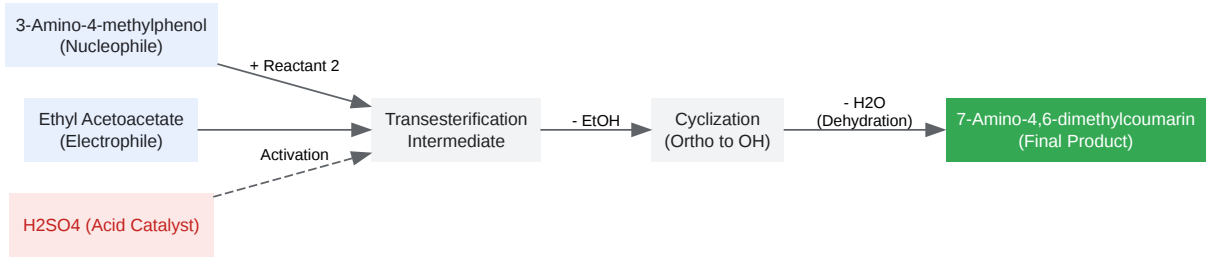

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Figure 1: Mechanistic pathway for the synthesis of 7-Amino-4,6-dimethylcoumarin via Pechmann Condensation.

Experimental Protocol

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Safety Note: Perform all steps in a fume hood. Sulfuric acid is corrosive; aminophenols can be toxic.

Reagents:

- 3-Amino-4-methylphenol (10 mmol, 1.23 g)[4]
- Ethyl Acetoacetate (10 mmol, 1.30 g)
- Concentrated Sulfuric Acid (H_2SO_4) (5 mL) or Methanesulfonic acid
- Ice-water bath
- Ethanol (for recrystallization)

Step-by-Step Methodology:

- Preparation: Place 5 mL of concentrated H_2SO_4 in a round-bottom flask equipped with a magnetic stir bar. Cool the flask to <10°C using an ice bath.
- Addition of Phenol: Slowly add 1.23 g of 3-Amino-4-methylphenol to the acid with vigorous stirring. Ensure the solid is fully dissolved. Note: The solution may darken due to oxidation sensitivity.
- Condensation: Add 1.30 g of Ethyl Acetoacetate dropwise over 15 minutes, maintaining the temperature below 10°C to prevent uncontrolled exotherms.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 12–24 hours. (Monitor via TLC: Silica, 50% EtOAc/Hexane).
- Quenching: Pour the reaction mixture slowly into 50 mL of crushed ice/water with stirring. A precipitate should form.[5]
- Neutralization: Carefully adjust the pH to ~7 using 10% NaOH or $NaHCO_3$ solution. This ensures the amine is deprotonated and precipitates fully.
- Isolation: Filter the solid precipitate using vacuum filtration. Wash with cold water (3 x 10 mL).

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- Purification: Recrystallize the crude solid from hot Ethanol. Filter and dry in a vacuum oven at 50°C.

Applications & Utility

Fluorescence & Laser Dye

Like its analog Coumarin 120 (7-amino-4-methylcoumarin), the 4,6-dimethyl variant is a laser dye operating in the blue region. The additional methyl group at position 6 (ortho to the amine) introduces steric constraints that can influence the quantum yield and Stokes shift, often enhancing photostability.

Derivatization Scaffold

The C7-amino group is a reactive nucleophile, allowing for further functionalization:

- Acylation: Reaction with anhydrides yields amides, shifting fluorescence to the UV/violet region.
- Sensing Probes: Derivatization with peptide substrates creates fluorogenic protease substrates (e.g., for chymotrypsin or elastase assays).

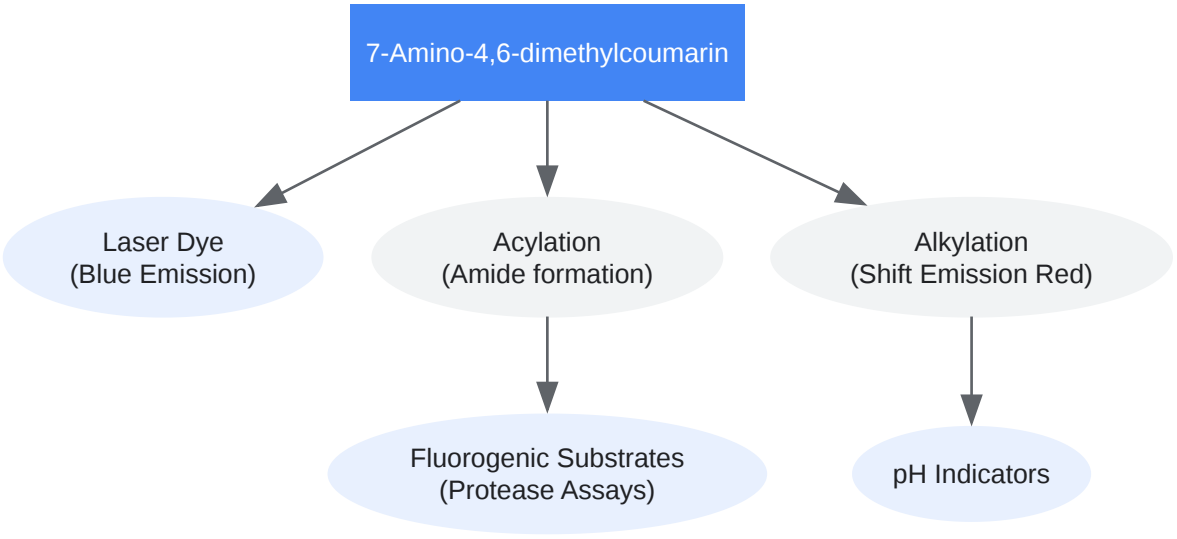

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Figure 2: Application workflow and derivatization potential of the core scaffold.

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Handling & Safety (SDS Summary)

Hazard Class	GHS Classification	Handling Protocol
Acute Toxicity	Category 4 (Oral/Inhalation)	Wear nitrile gloves and N95 dust mask.
Skin/Eye Irritation	Category 2 (Irritant)	Use safety goggles. In case of contact, flush with water for 15 min.
Storage	Light Sensitive	Store in amber vials at 2–8°C. Keep dry.

References

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Sources

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